Structural Elucidation & Comparative NMR Guide: (4-Bromophenyl) 4-Cyanobenzoate

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Compound of Interest

Compound Name:	*(4-bromophenyl) 4-cyanobenzoate*
Cat. No.:	*B13817065*

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Executive Summary

Target Molecule: **(4-Bromophenyl) 4-cyanobenzoate** Molecular Formula: $C_{14}H_8BrNO_2$ Application: Liquid crystal mesogens, pharmaceutical intermediates. Analytical Challenge: Distinguishing the ester product from unreacted 4-bromophenol and 4-cyanobenzoic acid using 1H NMR.

This guide provides a definitive assignment of the proton NMR signals in deuterated chloroform (

). It compares the product against its synthetic precursors ("alternatives" in the context of reaction monitoring) to establish a self-validating identification protocol.

Structural Logic & Signal Assignment

The molecule consists of two distinct aromatic systems linked by an ester bridge. Understanding the electronic environment of each ring is critical for accurate assignment.

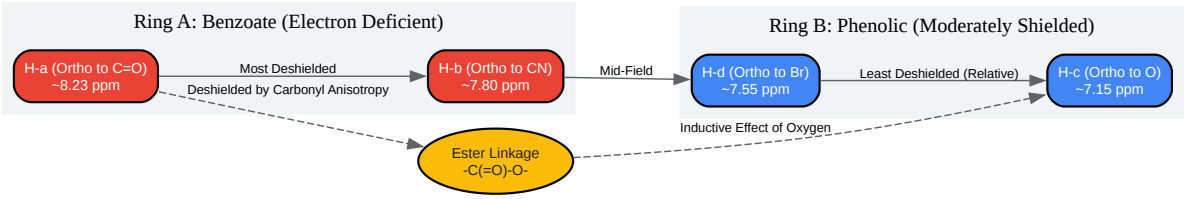
The Electronic Environments

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- Ring A (Benzoate): The aromatic ring is substituted by a cyano group (-CN) and a carbonyl group (-C=O). Both are strong Electron Withdrawing Groups (EWG). This renders Ring A highly electron-deficient, shifting its protons significantly downfield (higher ppm).
- Ring B (Phenolic): The aromatic ring is substituted by a bromine atom and the ester oxygen (-O-). The ester oxygen is electronegative (inductive withdrawal) but has lone pairs (resonance donation), though the withdrawal dominates in esters compared to ethers. The bromine is weakly deactivating.

Graphviz Visualization: Structure & Proton Labeling

The following diagram maps the specific protons to their chemical environments.



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Figure 1: Proton assignment map based on electronic shielding/deshielding effects. H-a represents the protons closest to the carbonyl group.

Comparative Data: Product vs. Precursors

The most reliable way to confirm synthesis is to track the shift of the protons ortho to the functional groups involved in the reaction.

Solvent: Chloroform-d (

) Frequency: 400 MHz (Recommended)

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Proton Environment	Precursor Shift (ppm)	Product Shift (ppm)	Shift (ppm)	Diagnostic Note
Ring A: Ortho to C=O	8.16 (Acid)	8.23 (d)	+0.07	Minimal change, but signal sharpens (loss of H-bonding).
Ring A: Ortho to CN	7.76 (Acid)	7.80 (d)	+0.04	Remains distinct doublet; confirms benzoate integrity.
Ring B: Ortho to Br	7.31 (Phenol)	7.55 (d)	+0.24	Downfield shift due to conversion of -OH to -O-COR.
Ring B: Ortho to Oxygen	6.71 (Phenol)	7.15 (d)	+0.44	PRIMARY INDICATOR. The massive shift from ~6.7 to ~7.15 confirms esterification.
Hydroxyl (-OH)	~5.0 - 6.0 (Broad)	Absent	N/A	Disappearance of the broad singlet confirms consumption of phenol.
Carboxylic Acid (-COOH)	~10.0 - 13.0 (Broad)	Absent	N/A	Disappearance confirms consumption of acid.

*Note: Precursor shifts for 4-cyanobenzoic acid are typically taken in DMSO-d6 or mixed solvents due to solubility. In pure CDCl3 (if soluble), shifts are slightly lower, but the relative order remains.

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Detailed Assignment Logic

- The "A-Ring" (Benzoate) Doublets:
  - 8.23 ppm (H-a): These protons are ortho to the carbonyl. The carbonyl group's magnetic anisotropy creates a "deshielding cone." Any proton in this cone resonates at a higher frequency.
  - 7.80 ppm (H-b): These are ortho to the cyano group. While -CN is electron-withdrawing, the anisotropy of the carbonyl group (on the other side) has a stronger deshielding effect on H-a than the -CN has on H-b.
- The "B-Ring" (Phenolic) Doublets:
  - 7.55 ppm (H-d): Ortho to Bromine. Bromine is electronegative but also has heavy-atom effects. In 4-bromophenyl esters, these protons typically appear around 7.5–7.6 ppm.
  - 7.15 ppm (H-c): Ortho to the Ester Oxygen. In the precursor (phenol), these are at 6.71 ppm due to the strong electron donation of the -OH group (resonance). When converted to an ester, the lone pair on the oxygen is delocalized into the carbonyl (resonance) rather than the ring, reducing the shielding of the ring protons. Consequently, they shift downfield to ~7.15 ppm.

Experimental Protocol

To ensure reproducible data (E-E-A-T), follow this standardized workflow for sample preparation and acquisition.

A. Sample Preparation[1][2][3]

- Mass: Weigh 5–10 mg of the dried product. (Traces of solvent will obscure the aromatic region).
- Solvent: Add 0.6 mL of $CDCl_3$ (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal standard.
  - Why TMS? Essential for accurate referencing of the aromatic doublets.

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- Filtration: If the solution is cloudy (indicating inorganic salts from the synthesis), filter through a small plug of glass wool into the NMR tube.

B. Acquisition Parameters[1][2][4][5][6]

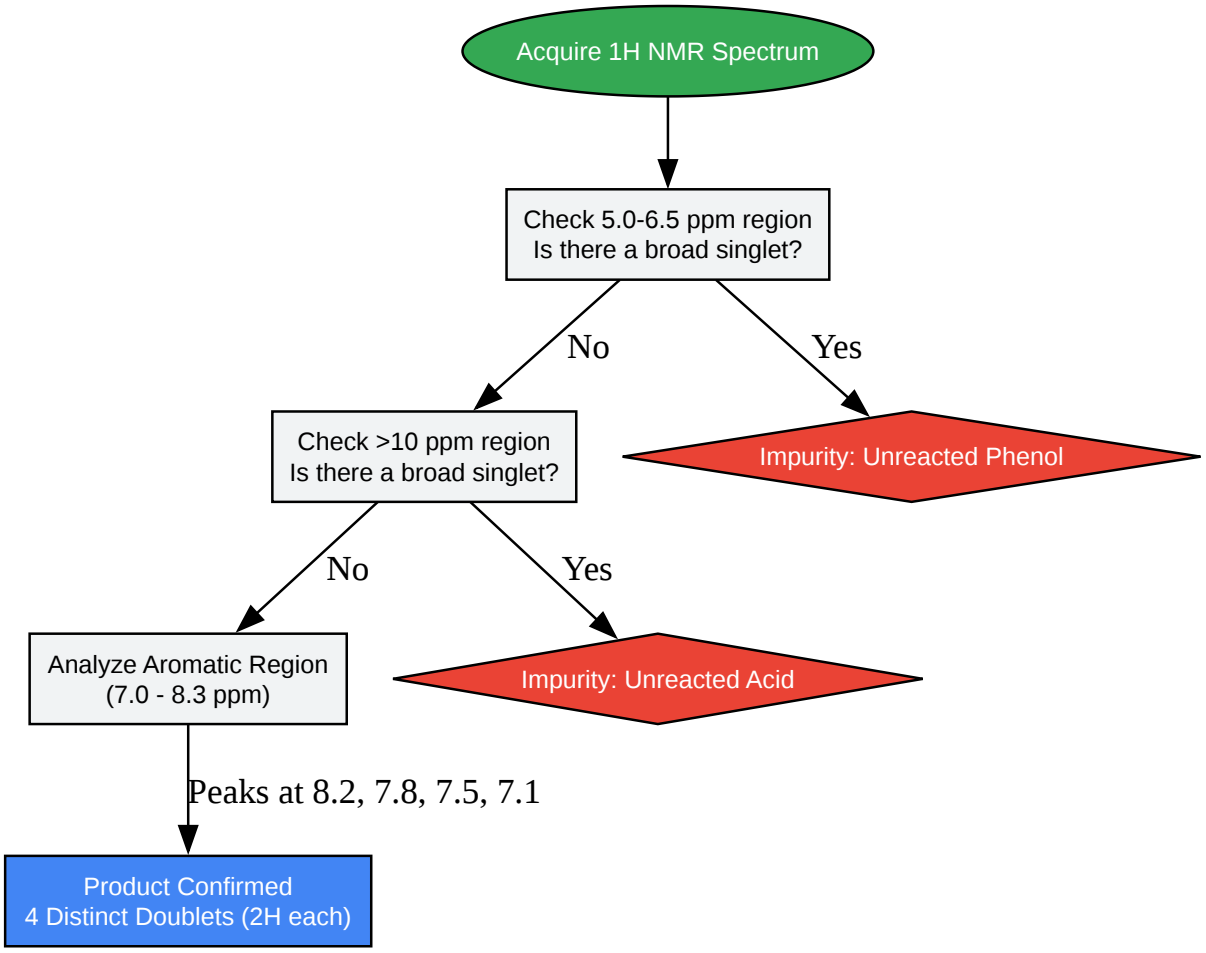
- Pulse Sequence: Standard 1H zg30 (30° pulse angle).
- Relaxation Delay (D1): Set to 2.0 seconds.
  - Reasoning: Aromatic protons have longer T1 relaxation times. A short delay will suppress the integration values, making quantitative assessment of impurities impossible.
- Scans (NS): 16 to 32 scans are sufficient for this concentration.

C. Processing

- Referencing: Set the TMS singlet to 0.00 ppm (or residual $CHCl_3$ to 7.26 ppm).
- Phasing: Ensure the baseline is flat. AA'BB' systems are sensitive to phase errors which can distort the apparent coupling constants.
- Integration: Normalize the doublet at ~8.23 ppm to a value of 2.00. All other aromatic signals should integrate to 2.00 (±0.1).

Graphviz Workflow: Validation Logic

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Figure 2: Decision tree for validating product purity based on NMR spectral features.

Troubleshooting Common Impurities

When comparing the product to alternatives, be aware of common contaminants that appear in the NMR spectrum.

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Impurity	Chemical Shift ( )	Multiplicity	Source
Water	1.56 ppm	Broad Singlet	Wet $CDCl_3$ or hygroscopic product.
Dichloromethane	5.30 ppm	Singlet	Common extraction solvent.
Ethyl Acetate	4.12 (q), 2.05 (s), 1.26 (t)	Quartet, Singlet, Triplet	Recrystallization solvent.
Grease	0.86, 1.26 ppm	Multiplets	Ground glass joints.

Note: Solvent shifts are specific to $CDCl_3$. See Fulmer et al. (Reference 2) for other solvents.

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